

Safeguarding Your Research: A Comprehensive Guide to Handling Iproniazid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Iproniazid

Cat. No.: B1672159

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Iproniazid**, a non-selective, irreversible monoamine oxidase (MAO) inhibitor. Adherence to these procedures is critical to mitigate risks and ensure operational integrity.

Hazard Identification and Protective Measures

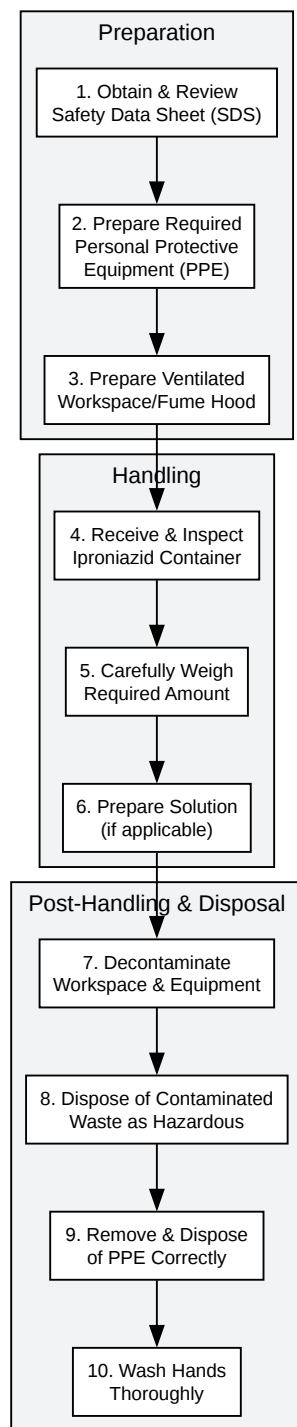
Iproniazid is classified as harmful if swallowed.^{[1][2]} It is essential to prevent the dispersion of dust when handling the substance.^[1] The following table summarizes the key safety information and recommended personal protective equipment (PPE).

Hazard Classification & Precautionary Statements	Personal Protective Equipment (PPE)	Storage & Handling
Hazard Statement: H302 - Harmful if swallowed.[1][3]	Respiratory Protection: Dust respirator.[1]	Handling: Use in a well-ventilated area or under a local exhaust.[1] Avoid contact with skin, eyes, and clothing.[1] Do not eat, drink, or smoke when using this product.[1] Wash hands and face thoroughly after handling.[1]
Precautionary Statements:	Hand Protection: Protective gloves.[1]	Storage: Keep container tightly closed. Store in a cool, dark place.[1] Store away from incompatible materials such as oxidizing agents.[1] Recommended long-term storage is at -20°C.[4][5]
P264: Wash hands and face thoroughly after handling.[1]	Eye Protection: Safety glasses. A face-shield may be required depending on the situation.[1]	
P270: Do not eat, drink or smoke when using this product.[1]	Skin and Body Protection: Protective clothing. Protective boots, if the situation requires.[1]	
P301+P312+P330: IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.[1]		
P501: Dispose of contents/container through a waste management company authorized by the local government.[1]		

Operational Plan: Step-by-Step Guidance for Handling Iproniazid

This procedural workflow ensures a systematic and safe approach to managing **Iproniazid** within a laboratory setting.

Iproniazid Handling Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tcichemicals.com [tcichemicals.com]
- 2. Iproniazid | C₉H₁₃N₃O | CID 3748 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Iproniazid | 54-92-2 | FI63875 | Biosynth [biosynth.com]
- 4. adooq.com [adooq.com]
- 5. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling Iproniazid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672159#personal-protective-equipment-for-handling-iproniazid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com